

# Application Notes and Protocols for Skin Penetration Studies of 2-Ethylhexyl Octanoate

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## Compound of Interest

Compound Name: *2-Ethylhexyl octanoate*

Cat. No.: *B1594578*

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## Introduction: Understanding the Role and Cutaneous Interaction of 2-Ethylhexyl Octanoate

**2-Ethylhexyl octanoate** is a branched-chain fatty acid ester commonly utilized in the cosmetics and personal care industry. Its primary functions are as an emollient, solvent, and consistency regulator, providing a light, non-greasy feel and enhancing the spreadability of formulations.<sup>[1]</sup> Given its widespread use in topical products, a thorough understanding of its interaction with the skin, specifically its potential for penetration and absorption, is critical for both efficacy and safety assessments.

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on conducting in vitro skin penetration studies of **2-Ethylhexyl octanoate**. The methodologies detailed herein are grounded in established regulatory guidelines, such as the OECD Test Guideline 428, and are supplemented with field-proven insights to ensure scientific integrity and reproducibility.<sup>[2]</sup>

The lipophilic nature of **2-Ethylhexyl octanoate** (LogP estimated to be high) dictates specific considerations in experimental design, particularly in the selection of the receptor fluid and the analytical approach.<sup>[3]</sup> This guide will address these nuances, providing a robust framework for generating reliable data on the cutaneous fate of this common cosmetic ingredient.

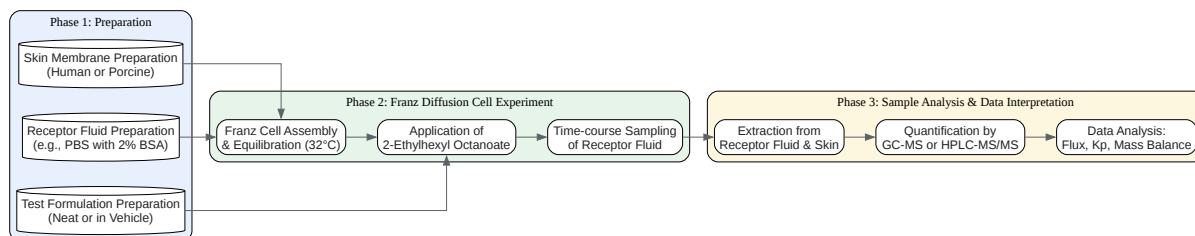
# Physicochemical Properties of 2-Ethylhexyl Octanoate

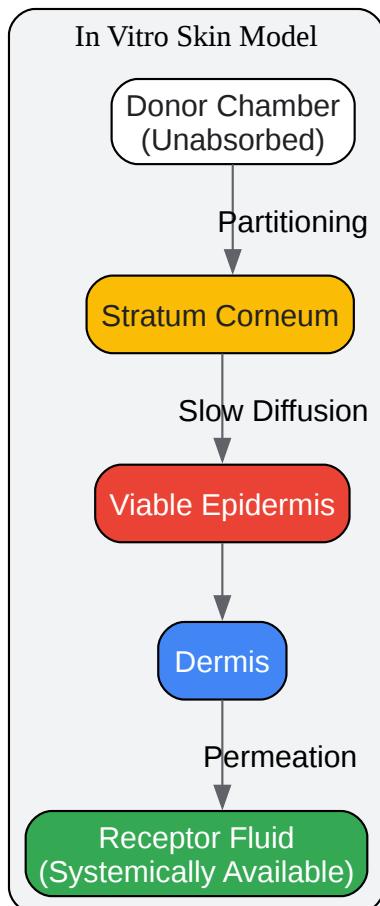
A foundational understanding of the physicochemical properties of **2-Ethylhexyl octanoate** is essential for designing and interpreting skin penetration studies.

Property	Value	Source
Chemical Name	Octanoic acid, 2-ethylhexyl ester	[4]
CAS Number	63321-70-0	[4]
Molecular Formula	$C_{16}H_{32}O_2$	[4]
Molecular Weight	256.42 g/mol	[4]
Appearance	Colorless to pale yellow clear liquid	[2]
Boiling Point	296.8 °C at 760 mmHg	[4]
Density	0.864 g/cm <sup>3</sup>	[4]
LogP (Octanol/Water)	~6.2 (Estimated)	

## Experimental Workflow for In Vitro Skin Penetration Assessment

The following diagram outlines the comprehensive workflow for assessing the skin penetration of **2-Ethylhexyl octanoate**, from skin preparation to data analysis.



**Expected Distribution**

Very Low %

Low %

Moderate %

High %

High %

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## References

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- 4. In vitro dermal absorption of di(2-ethylhexyl) adipate (DEHA) in a roll-on deodorant using human skin - PubMed [pubmed.ncbi.nlm.nih.gov]
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